

Application Notes: Ammonium Methacrylate Copolymers as Carriers for Water-Insoluble Drugs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium methacrylate

Cat. No.: B035830

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction **Ammonium methacrylate** copolymers, commonly known under the trade name EUDRAGIT®, are versatile pharmaceutical excipients widely employed in oral dosage forms. These polymers are derived from ethyl acrylate, methyl methacrylate, and methacrylic acid esters containing quaternary ammonium groups. The presence of these cationic ammonium groups renders the polymers permeable to water and dissolved substances, a property that is independent of pH within the physiological range of the gastrointestinal tract. This characteristic makes them ideal carriers for creating sustained-release formulations for both water-soluble and water-insoluble drugs.

There are two primary grades used for controlling drug release:

- EUDRAGIT® RL (High Permeability): Contains a higher ratio of quaternary ammonium groups, leading to greater swelling and faster drug release.
- EUDRAGIT® RS (Low Permeability): Contains fewer quaternary ammonium groups, resulting in less swelling and slower, more controlled drug release.

By blending these two polymers in different ratios, formulators can precisely tailor the drug release profile to meet specific therapeutic needs. This application note provides an overview

of formulation strategies, quantitative data, and detailed protocols for using **ammonium methacrylate** copolymers to deliver water-insoluble drugs effectively.

Formulation Strategies and Performance Data

Ammonium methacrylate copolymers can be formulated into various drug delivery systems to enhance the dissolution and control the release of poorly water-soluble drugs. Key strategies include nanoprecipitation to form nanoparticles, spray drying for microspheres, and solvent evaporation for solid dispersions.

- To cite this document: BenchChem. [Application Notes: Ammonium Methacrylate Copolymers as Carriers for Water-Insoluble Drugs]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b035830#ammonium-methacrylate-as-a-carrier-for-water-insoluble-drugs>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com